

In-depth Technical Guide: tris[4-(2-methylpropyl)phenyl] phosphate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tris[4-(2-methylpropyl)phenyl]
phosphate*

Cat. No.: *B167221*

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Molecular Weight and Structure

Tris[4-(2-methylpropyl)phenyl] phosphate, an organophosphate compound, possesses a precise molecular structure that dictates its chemical and physical properties. The molecular formula for this compound is C₃₀H₃₉O₄P.^{[1][2][3][4][5]} Based on this composition, the calculated molecular weight is 494.6 g/mol .^{[1][2][3][5][6]}

Identifier	Value
IUPAC Name	tris[4-(2-methylpropyl)phenyl] phosphate ^{[1][3]}
CAS Number	68937-40-6 ^{[1][6]}
Molecular Formula	C ₃₀ H ₃₉ O ₄ P ^{[1][2][3][4][5]}
Molecular Weight	494.6 g/mol ^{[1][2][3][5][6]}

Experimental Protocols

Synthesis of tris[4-(2-methylpropyl)phenyl] phosphate

The synthesis of **tris[4-(2-methylpropyl)phenyl] phosphate** is typically achieved through a two-step process:

- Alkylation: The initial step involves the Friedel-Crafts alkylation of phenol with isobutylene. This reaction is catalyzed by an acid and results in the formation of isobutylenated phenol.
- Phosphorylation: The isobutylenated phenol is then reacted with a phosphorylating agent, such as phosphorus oxychloride, to yield the final **tris[4-(2-methylpropyl)phenyl] phosphate** product.^[1]

Logical Relationship of Synthesis

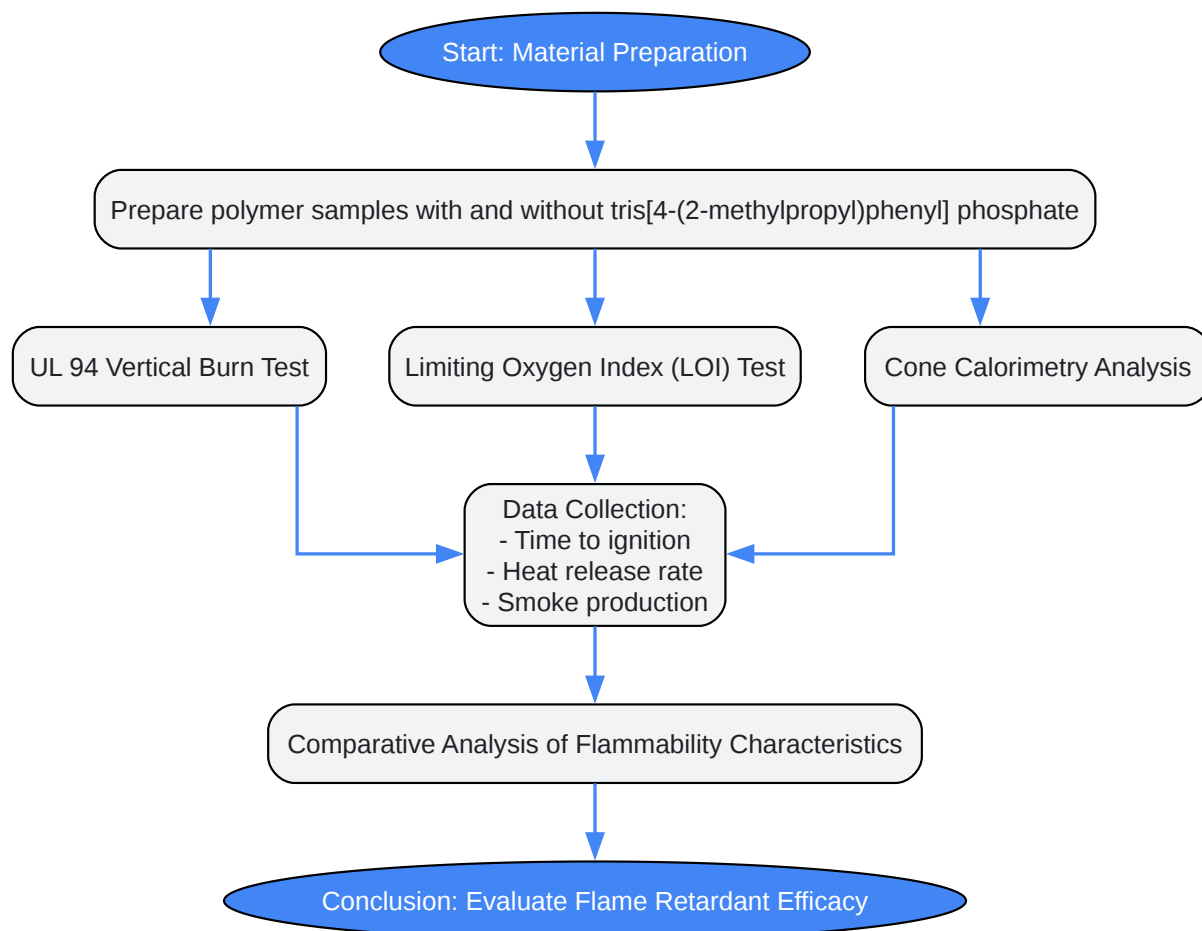
Caption: Synthesis pathway of **tris[4-(2-methylpropyl)phenyl] phosphate**.

Applications and Research Context

Tris[4-(2-methylpropyl)phenyl] phosphate is primarily utilized as a flame retardant and plasticizer in a variety of industrial applications.^[1] Its effectiveness as a flame retardant is attributed to its ability to form a protective char layer during combustion, which acts as a barrier to heat and oxygen.^{[1][6]}

Experimental Workflow for Flammability Testing

The evaluation of flame retardancy often involves standardized testing protocols. A general workflow for such an experiment is outlined below.



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Caption: General workflow for evaluating the efficacy of a flame retardant.

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References

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Email: info@benchchem.com